

# Rubidium Nitrate: A Comprehensive Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: *Rubidium nitrate*

Cat. No.: *B080625*

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Introduction: **Rubidium nitrate** ( $\text{RbNO}_3$ ) is a white, crystalline inorganic salt with applications in various scientific fields, including pyrotechnics and as a precursor for other rubidium compounds.<sup>[1][2]</sup> This technical guide provides a detailed overview of the critical safety information, handling procedures, and toxicological data associated with **rubidium nitrate**, compiled from various Safety Data Sheets (SDS). It is intended to serve as an essential resource for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Chemical and Physical Properties

**Rubidium nitrate** is a white, hygroscopic solid that is highly soluble in water.<sup>[1][3]</sup> Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	RbNO <sub>3</sub>	[1]
Molar Mass	147.47 g/mol	[1]
Appearance	White crystalline powder/solid	[1][4]
Density	3.11 g/cm <sup>3</sup>	[1][3]
Melting Point	310 °C (590 °F; 583 K) (decomposes)	[1][3]
Boiling Point	578 °C (1,072 °F; 851 K)	[1][5]
Solubility in water	44.28 g/100 mL (16 °C), 65.0 g/100 mL (25 °C)	[1][3]
Odor	Odorless	[3][6]

## Hazard Identification and Classification

**Rubidium nitrate** is classified as a hazardous substance. It is a strong oxidizer and can intensify fires.[4][5][6][7][8] It also causes skin and serious eye irritation and may cause respiratory irritation.[4][6][7]

## GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	Hazard Statement
Oxidizing solids	2	H272: May intensify fire; oxidizer
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (respiratory tract irritation)	3	H335: May cause respiratory irritation

References:[4][6][7]

## Hazard Pictograms and Signal Word

Signal Word: Danger

Pictograms:

- GHS03: Flame over circle (Oxidizer)
- GHS07: Exclamation mark (Irritant)

References:[7]

## Toxicological Information

The primary toxicological concern with **rubidium nitrate** is related to the nitrate ion, which can be converted to nitrite in the body.[8] This can lead to methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced.[8][9]

Toxicity Data	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	4625 mg/kg	Rat	Oral	[1][9]

### Signs and Symptoms of Exposure:

- Ingestion: May lead to methemoglobinemia, characterized by dizziness, drowsiness, headache, shortness of breath, cyanosis (bluish skin), rapid heart rate, and chocolate-brown colored blood.[9]
- Inhalation: May cause respiratory tract irritation and effects similar to ingestion.[6][9]
- Skin Contact: Causes skin irritation.[4][6][7]
- Eye Contact: Causes serious eye irritation.[4][6][7]

## Experimental Protocols

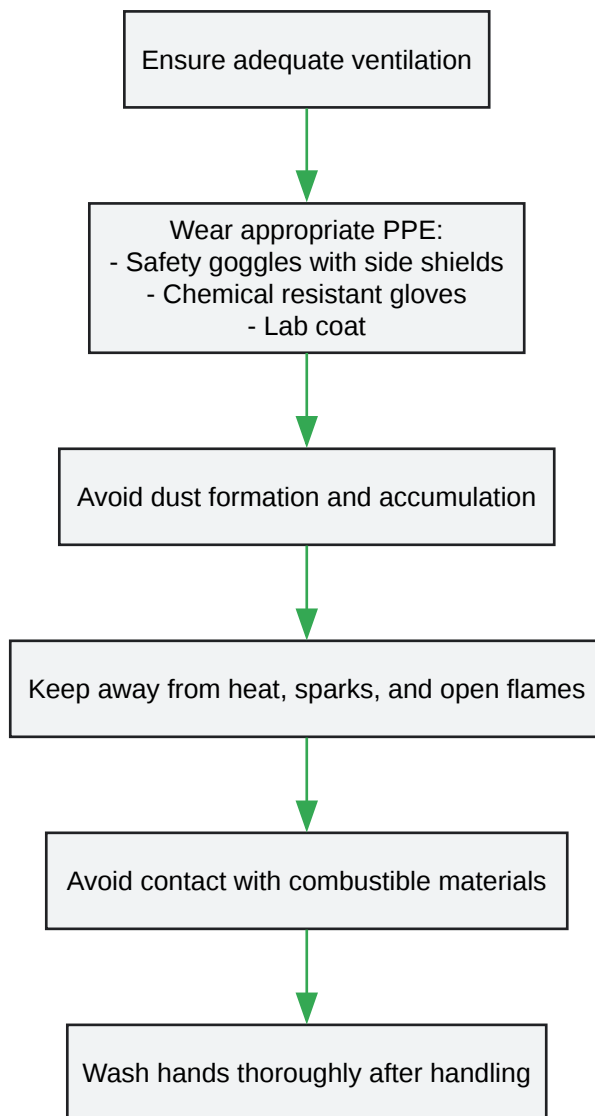
Detailed experimental protocols for the toxicological data cited are not available in standard Safety Data Sheets. The LD50 value is a standardized measure of acute toxicity, and the methodologies for its determination are well-established in toxicology literature, generally following OECD or EPA guidelines. These typically involve administering increasing doses of the substance to a group of test animals (in this case, rats) and observing the mortality rate over a specified period.

## Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **rubidium nitrate**.

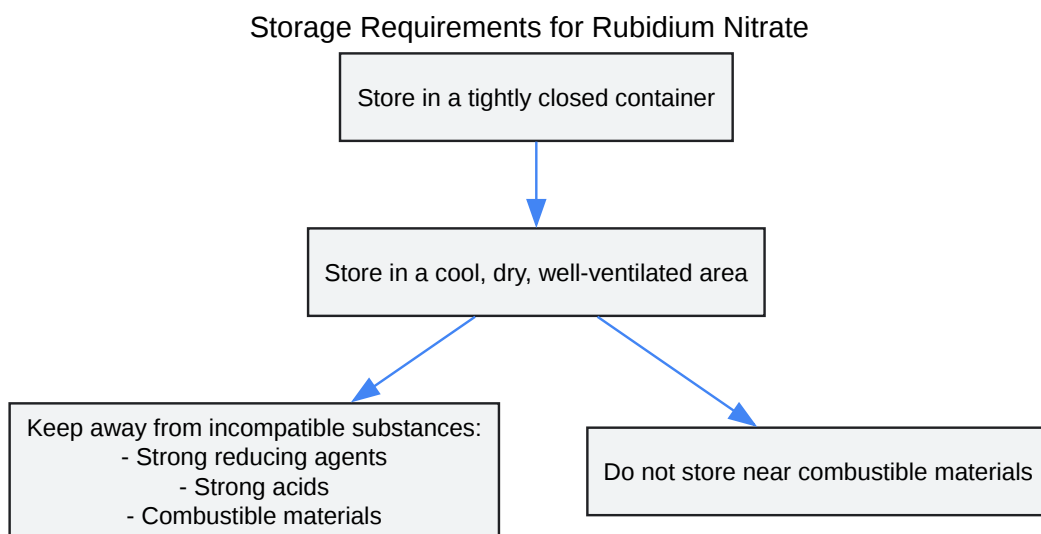
## Safe Handling Workflow

## Safe Handling Workflow for Rubidium Nitrate

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Caption: A workflow diagram illustrating the essential steps for the safe handling of **rubidium nitrate** in a laboratory setting.

## Storage Requirements



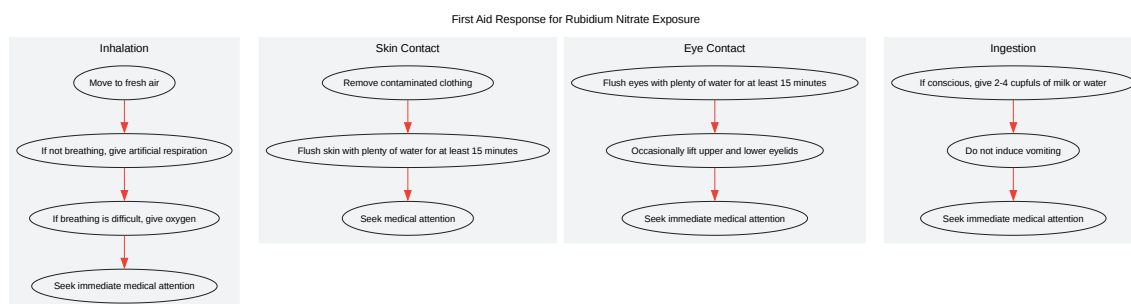
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Caption: A diagram outlining the key storage requirements to ensure the stability and safety of **rubidium nitrate**.

## First Aid Measures

In the event of exposure to **rubidium nitrate**, immediate first aid is critical.

## First Aid Response Protocol



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Caption: A protocol diagram detailing the immediate first aid steps to be taken for different routes of exposure to **rubidium nitrate**.

## Fire-Fighting Measures

Due to its oxidizing nature, **rubidium nitrate** presents a fire hazard.

- Extinguishing Media: Use water only. Do NOT use carbon dioxide, dry chemical, alcohol foams, or halogenated agents.[9]
- Special Hazards: As a strong oxidizer, contact with other materials may cause a fire.[9] During a fire, irritating and highly toxic gases, such as nitrogen oxides, may be generated.[7]

[9] Containers may explode in the heat of a fire.[9]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][9]

## Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[9] Disposal should be in accordance with federal, state, and local regulations.[9]

## Conclusion

**Rubidium nitrate** is a valuable chemical for various research applications, but it requires careful handling due to its hazardous properties. This guide provides a comprehensive overview of the necessary safety precautions based on available SDS information. Adherence to these guidelines is essential for maintaining a safe laboratory environment. Researchers should always consult the specific Safety Data Sheet provided by their supplier for the most detailed and up-to-date information.

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